

Synthesis and Purification of High-Purity Potassium Aspartate for Research Applications

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Compound of Interest

Compound Name: Potassium Aspartate

Cat. No.: B1143827

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

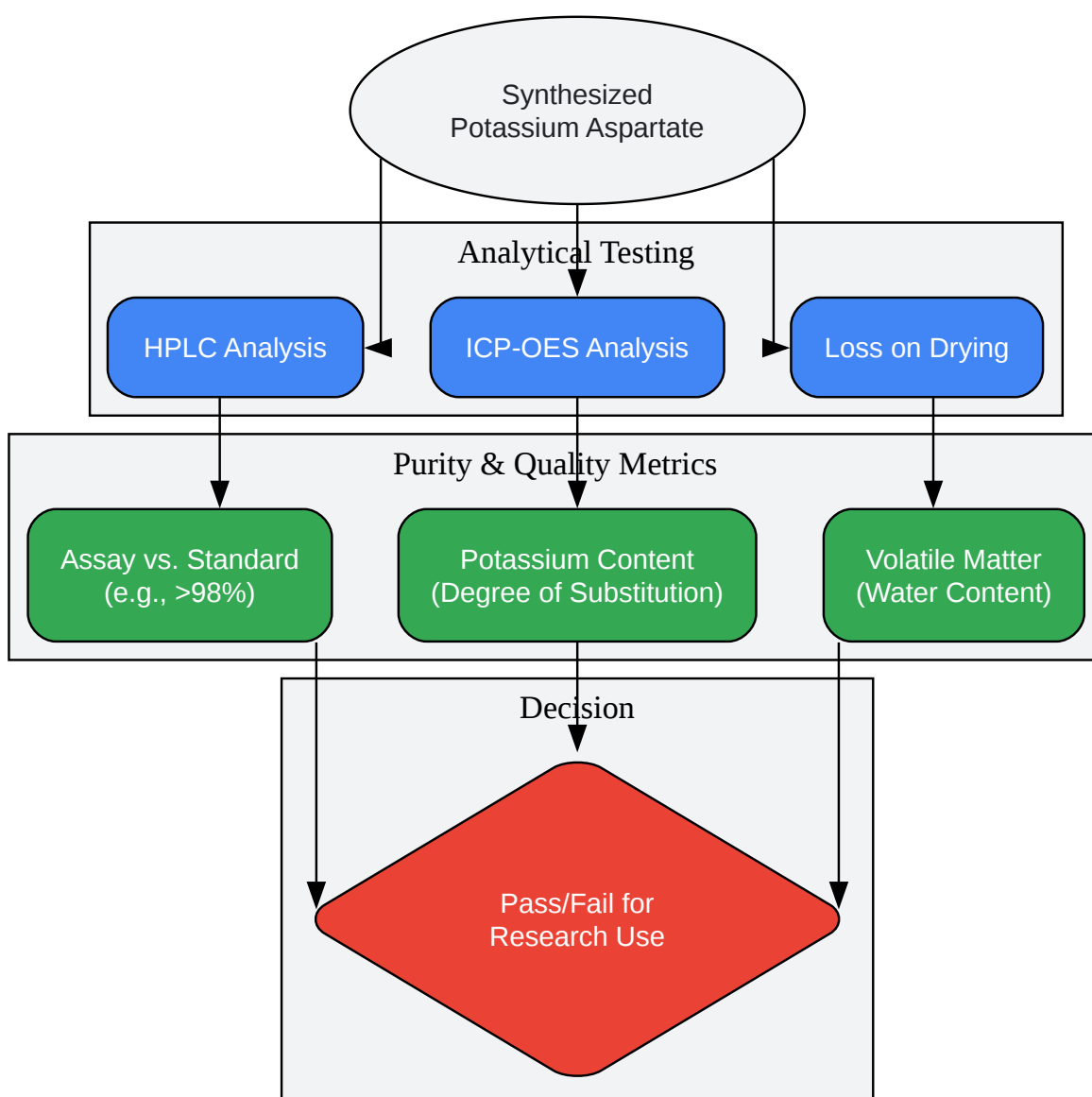
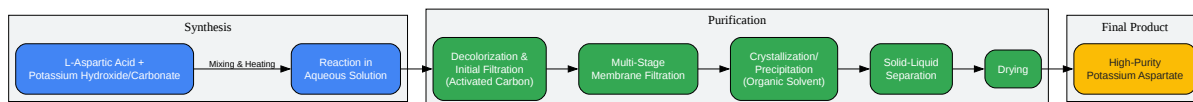
Introduction

Potassium aspartate, the potassium salt of the amino acid L-aspartic acid, is a critical component in various research applications, particularly in electrophysiology and neuroscience. [1] Its ability to maintain intracellular potassium concentrations makes it an essential ingredient in pipette solutions for patch-clamp studies. [1] Furthermore, research has indicated its potential neuroprotective effects, attenuating brain injury by increasing ATP levels and Na⁺/K⁺-ATPase activity. [2] For these applications, the purity of **potassium aspartate** is paramount to ensure experimental reproducibility and accuracy. This document provides detailed protocols for the synthesis and purification of high-purity **potassium aspartate** suitable for research purposes.

Synthesis and Purification Overview

The synthesis of **potassium aspartate** is typically achieved through the neutralization of L-aspartic acid with a potassium base, such as potassium hydroxide or potassium carbonate. [3] [4] [5] The subsequent purification process is crucial for removing unreacted starting materials, by-products, and other impurities. Common purification strategies involve activated carbon treatment for decolorization, multi-stage filtration, and crystallization or precipitation using organic solvents, followed by drying. [6] [7] [8]

A general workflow for the synthesis and purification process is outlined below:



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